

An In-depth Technical Guide to Uvarigranol C: Physical and Chemical Properties

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Compound of Interest

Compound Name: Uvarigranol C

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Abstract

Uvarigranol C is a naturally occurring polyoxygenated cyclohexene, a class of compounds that has garnered significant interest for its potential therapeutic properties. Isolated from the roots of *Uvaria grandiflora*, **Uvarigranol C** belongs to a family of molecules known for their cytotoxic and anti-inflammatory activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Uvarigranol C**, its spectroscopic data, and a plausible experimental workflow for its isolation and characterization. While direct experimental evidence for its biological activity and impact on specific signaling pathways is currently limited in publicly accessible literature, this document lays the foundational chemical knowledge necessary for further investigation into its pharmacological potential.

Physicochemical Properties

Uvarigranol C is a structurally complex molecule featuring a rare ethoxy group. While comprehensive experimental data on its physical properties are not widely available, the foundational chemical characteristics have been established.

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₂ O ₈	[1][2]
Molecular Weight	426.42 g/mol	[1][2]
Melting Point	Not reported	
Solubility	Not reported	
Appearance	Not reported	

Spectroscopic Data

The structure of **Uvarigranol C** was elucidated primarily through spectroscopic methods. The following data represents the key spectral characteristics, although detailed raw spectra are not publicly available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR data are crucial for the structural confirmation of **Uvarigranol C**. While the specific chemical shifts and coupling constants from the original isolation study are not available in the searched resources, a general description can be inferred from related compounds. The spectra would be expected to show signals corresponding to a polyoxygenated cyclohexene core, benzoyl groups, and a unique ethoxy moiety.

Mass Spectrometry (MS)

Mass spectrometry data is essential for determining the molecular weight and elemental composition of **Uvarigranol C**. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming the molecular formula C₂₃H₂₂O₈.

Experimental Protocols

While the specific experimental details from the original isolation paper by Pan and Yu (1995) are not fully accessible, a general methodology for the isolation and characterization of polyoxygenated cyclohexenes from *Uvaria* species can be outlined.

Isolation of Uvarigranol C

Caption: A plausible workflow for the isolation of **Uvarigranol C**.

The isolation process would typically involve the extraction of the plant material with a suitable organic solvent. The resulting crude extract is then subjected to a series of chromatographic separations to isolate the compound of interest.

Structure Elucidation

The structure of **Uvarigranol C** would be determined using a combination of spectroscopic techniques:

- 1D NMR (^1H and ^{13}C): To identify the types and connectivity of protons and carbons.
- 2D NMR (COSY, HSQC, HMBC): To establish the complete covalent structure of the molecule.
- Mass Spectrometry (HRMS): To confirm the molecular formula.
- Infrared (IR) Spectroscopy: To identify functional groups such as hydroxyls, carbonyls, and aromatic rings.
- UV-Vis Spectroscopy: To observe electronic transitions within the molecule, often indicating the presence of chromophores like aromatic rings.

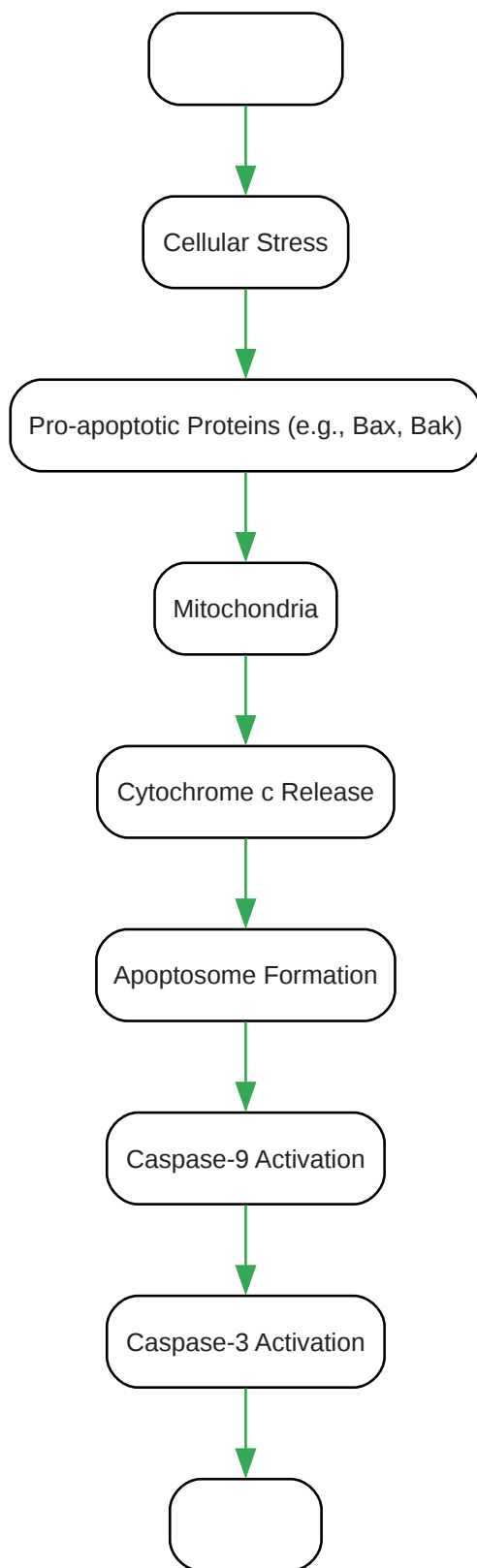
Biological Activity and Signaling Pathways

Direct experimental studies on the biological activity of **Uvarigranol C** are not prevalent in the currently available scientific literature. However, numerous compounds with a similar polyoxygenated cyclohexene scaffold, also isolated from the *Uvaria* genus, have demonstrated significant cytotoxic and anti-inflammatory properties.

For instance, (-)-zeylenol, another compound from *Uvaria grandiflora*, has shown anti-inflammatory and anticancer activities. This suggests that **Uvarigranol C** may possess similar biological potential.

Postulated Signaling Pathway Involvement in Cytotoxicity

Based on the known activities of related natural products, a hypothetical mechanism of action for the potential cytotoxic effects of **Uvarigranol C** could involve the induction of apoptosis.



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Caption: A hypothetical signaling pathway for **Uvarigranol C**-induced apoptosis.

It is critical to note that this pathway is speculative and requires experimental validation for **Uvarigranol C**.

Conclusion and Future Directions

Uvarigranol C represents an intriguing natural product with a unique chemical structure. While its foundational chemical identity has been established, a significant gap exists in the public domain regarding its detailed physicochemical properties, comprehensive spectral data, and, most importantly, its biological activities and mechanism of action.

Future research should focus on:

- Re-isolation and full characterization of **Uvarigranol C** to provide the scientific community with detailed and publicly accessible data.
- In-depth evaluation of its cytotoxic and anti-inflammatory properties against a panel of cancer cell lines and in relevant inflammatory models.
- Investigation into the specific molecular targets and signaling pathways modulated by **Uvarigranol C** to elucidate its mechanism of action.

Such studies are imperative to unlock the full therapeutic potential of **Uvarigranol C** and to pave the way for its development as a novel pharmacological agent.

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